optimizing coupling efficiency of Ac-leu-nhme in peptide synthesis

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Compound of Interest

Compound Name:	*Ac-leu-nhme*
CAS No.:	*32483-15-1*
Cat. No.:	*B556392*

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Technical Support Center: Optimizing Synthesis of Ac-Leu-NHMe

Subject: High-Efficiency Protocols for Acetyl-Leucine-N-methylamide (**Ac-Leu-NHMe**)

Executive Summary & Strategic Approach

Ac-Leu-NHMe (N-acetyl-L-leucine-N-methylamide) is a critical thermodynamic model system used to study protein backbone solvation and folding mechanics. Because it represents a "capped" single amino acid residue, its purity is paramount; even minor racemization or incomplete capping renders thermodynamic data useless.

The Core Challenge: Synthesizing this molecule requires two distinct capping operations (N-terminal acetylation and C-terminal methylamidation) on a bulky hydrophobic residue (Leucine). Standard solid-phase peptide synthesis (SPPS) resins (Rink Amide, Wang) do not naturally yield the N-methylamide (–NHMe) C-terminus.

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Recommended Strategy: We recommend a Solid-Phase Synthesis (SPPS) approach using an HMBA (Hydroxymethylbenzoic acid) linker. This strategy allows for the assembly of the Ac-Leu moiety on-resin, followed by a nucleophilic cleavage with methylamine to simultaneously install the C-terminal modification and release the peptide.

Critical Workflows (Step-by-Step)

Module A: The "Golden Path" Protocol (HMBA Resin Strategy)

This protocol prioritizes purity over speed, utilizing DIC/Oxyma chemistry to minimize Leucine racemization.

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Step	Operation	Reagents & Conditions	Technical Rationale
1	Resin Selection	HMBA-AM Resin or HMBA-MBHA (Loading: 0.4–0.8 mmol/g).	HMBA forms an ester linkage that is susceptible to nucleophilic attack by amines (aminolysis), allowing direct generation of the –NHMe group upon cleavage.
2	First Coupling	Fmoc-Leu-OH (4 eq), DIC (4 eq), Oxyma Pure (4 eq) in DMF. 60 min.	Why Oxyma? Oxyma Pure is superior to HOBt/HBTU for suppressing racemization, particularly with hydrophobic residues like Leucine [1].
3	Fmoc Removal	20% Piperidine in DMF (2 x 10 min).	Standard deprotection. Ensure efficient washing (DCM/DMF) to remove piperidine, which can interfere with acetylation.
4	N-Terminal Capping	Acetic Anhydride (10 eq), DIEA (10 eq) in DMF. 15 min.	Caution: This reaction is exothermic. Pre-mix the solution before adding to the resin to prevent "hot spots" that cause racemization.
5	The Critical Cleavage	Methylamine (40% aq. or 33% in EtOH).	The methylamine acts as the nucleophile,

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	Sealed vessel, RT, overnight (12-16h).	attacking the HMBA ester carbonyl. This releases the molecule as Ac-Leu-NHMe.

Module B: Solution Phase Alternative (Scale-Up)

For multi-gram scale-up where resin costs are prohibitive.

- Coupling: React Boc-Leu-OH with Methylamine HCl using EDC/Oxyma and DIEA in DCM.
- Deprotection: Treat Boc-Leu-NHMe with TFA/DCM (1:1).
- Acetylation: React H-Leu-NHMe with Acetic Anhydride/Pyridine.

Visualization of Chemical Logic

The following diagram illustrates the decision matrix and chemical pathway for the HMBA strategy, highlighting the critical "Fork" where standard synthesis fails.

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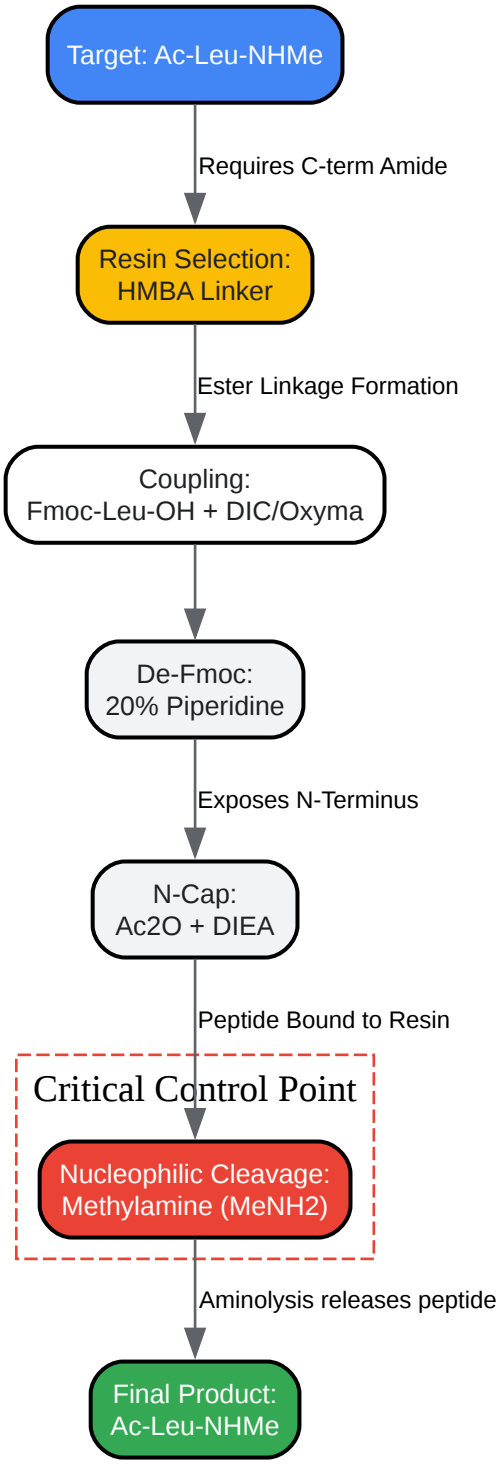

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Caption: Workflow for HMBA-mediated synthesis. The red node indicates the specific cleavage step required to generate the N-methylamide moiety.

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Troubleshooting & FAQs

Q1: My yield is extremely low (<20%) after methylamine cleavage. What happened?

Diagnosis: The HMBA ester linkage is chemically stable. Aqueous methylamine (40%) sometimes struggles to penetrate polystyrene resins or reacts too slowly at room temperature. Corrective Action:

- Solvent Switch: Use Methylamine in Ethanol (33%) or THF. Organic solvents swell the resin better than water.
- Catalysis: Add a catalytic amount of HOAt or Oxyma to the cleavage cocktail to accelerate the transamidation.
- Pressure: Perform the reaction in a sealed pressure tube at 45°C (Caution: Methylamine gas expands; use appropriate safety shielding).

Q2: I see a "doublet" peak in HPLC. Is this racemization?

Diagnosis: Likely yes. Leucine is prone to racemization (L -> D conversion) during the activation step, especially if the base (DIEA) concentration is too high or activation time is prolonged. Validation (The "Marfey's Test" Logic):

- If the peaks have identical Mass (LC-MS) but different retention times, it is a diastereomer/enantiomer pair.
- Solution: Switch from HATU/DIEA to DIC/Oxyma (Base-free during activation). If you must use base, use Collidine (pKa ~7.4) instead of DIEA (pKa ~10.5) to reduce proton abstraction from the alpha-carbon [2].

Q3: Can I use Rink Amide resin instead?

Answer:No. Rink Amide resin yields a primary amide (–NH2) upon cleavage with TFA. To get the –NHMe group using Rink Amide, you would have to perform a complex N-alkylation on the

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solid phase (using Mitsunobu chemistry or acid-labile protecting groups), which is inefficient for this specific molecule. The HMBA route is chemically superior for alkyl-amides.

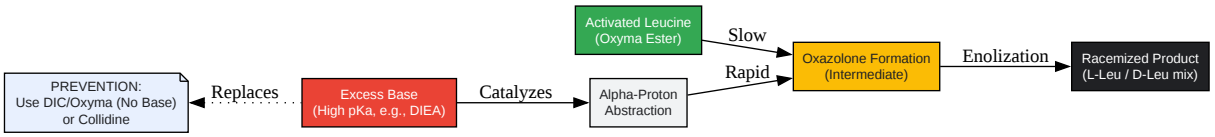
Q4: The Acetylation step turned the resin black/dark brown.

Diagnosis: "Over-activation" or uncontrolled exotherm. Corrective Action:

- Dilute the Acetic Anhydride. Use a 1:10:89 ratio (Ac2O : DIEA : DMF).
- Do not pre-activate for long periods. Add the solution immediately to the resin.

Racemization Avoidance Logic

Leucine racemization is the primary purity killer. The diagram below details the mechanistic pathway to avoid.



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Caption: Mechanism of Leucine racemization. High pKa bases accelerate alpha-proton abstraction. Using DIC/Oxyma eliminates the need for exogenous base.

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